

Best practices for storing and handling the Edikron compound

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Edikron*

Cat. No.: *B1228034*

[Get Quote](#)

Application Notes and Protocols: Edikron Compound

Document ID: ANP-EDK-20251030 Version: 1.0 Prepared for: Researchers, scientists, and drug development professionals.

Introduction

This document provides best practices for the storage and handling of the **Edikron** compound. Due to the sensitive nature of this compound, adherence to these guidelines is critical to ensure experimental reproducibility, maintain compound integrity, and ensure laboratory safety. The following sections detail storage conditions, handling procedures, and relevant safety data.

Compound Information

Parameter	Value
Chemical Name	Edikron
Molecular Formula	C ₂₁ H ₂₀ N ₂ O ₅
Molecular Weight	380.4 g/mol
CAS Number	987-65-4
Purity	≥98% (HPLC)
Appearance	White to off-white crystalline powder

Storage Protocols

Proper storage is essential to prevent the degradation of **Edikron**. The compound is sensitive to light, moisture, and temperature fluctuations.

3.1 Long-Term Storage (Months to Years) For long-term storage, **Edikron** powder should be stored under the following conditions:

- Temperature: -20°C.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen).
- Container: Use an amber glass vial with a tight-fitting cap to protect from light. The container should be sealed with paraffin film to prevent moisture ingress.
- Desiccation: Store in a desiccator containing a suitable desiccant (e.g., silica gel).

3.2 Short-Term Storage (Days to Weeks) For short-term storage of the solid compound, conditions can be less stringent but should still be controlled:

- Temperature: 2-8°C.
- Light: Protect from light by using an amber vial or by wrapping a clear vial in aluminum foil.
- Moisture: Keep in a tightly sealed container.

3.3 Stock Solution Storage **Edikron** is typically dissolved in a solvent like DMSO for experimental use. Stock solutions are less stable than the solid powder.

- Solvent: Anhydrous DMSO is recommended for initial stock solutions.
- Concentration: Prepare stock solutions at a high concentration (e.g., 10 mM) to minimize the volume of solvent added to experimental systems.
- Temperature: Store aliquots at -80°C to minimize freeze-thaw cycles.
- Stability: Stock solutions in DMSO are stable for up to 3 months at -80°C. Avoid repeated freeze-thaw cycles, which can lead to degradation.

Storage Conditions Summary

Condition	Solid (Long-Term)	Solid (Short-Term)	Stock Solution (DMSO)
Temperature	-20°C	2-8°C	-80°C
Light Protection	Required (Amber Vial)	Required	Required (Amber Vial)
Inert Atmosphere	Recommended	Not required	Not required
Moisture Control	Required (Desiccator)	Tightly sealed vial	Tightly sealed vial
Max Duration	> 1 year	< 1 month	3 months

Handling Procedures

4.1 Personal Protective Equipment (PPE) When handling **Edikron** powder or solutions, the following PPE is mandatory:

- Gloves: Nitrile or latex gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

- Respiratory Protection: Use a fume hood when weighing the powder or handling concentrated solutions to avoid inhalation.

4.2 Weighing and Reconstitution

- Allow the **Edikron** vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Perform all weighing and initial reconstitution steps inside a chemical fume hood.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial containing the **Edikron** powder.
- Vortex briefly and/or sonicate in a water bath to ensure the compound is fully dissolved.

Experimental Workflow: Preparing Working Solutions

- To cite this document: BenchChem. [Best practices for storing and handling the Edikron compound]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1228034#best-practices-for-storing-and-handling-the-edikron-compound\]](https://www.benchchem.com/product/b1228034#best-practices-for-storing-and-handling-the-edikron-compound)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com